

what is the chemical structure of 6-Epiharpagide

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Compound of Interest

Compound Name: 6-Epiharpagide

Cat. No.: B1162097

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6-Epiharpagide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Epiharpagide is a naturally occurring iridoid glycoside found in several plant species, including *Scrophularia ningpoensis*. As a member of the iridoid class of compounds, it shares a core structural framework with many biologically active molecules. This technical guide provides a detailed overview of the chemical structure, properties, and analytical methodologies related to **6-Epiharpagide**. Due to the limited availability of specific experimental data for **6-Epiharpagide**, information from its closely related analogue, Harpagide, and general protocols for iridoid glycosides are referenced to provide a comprehensive understanding.

Chemical Structure and Properties

6-Epiharpagide is an epimer of the more commonly known Harpagide at the C-6 position. Its chemical structure consists of a cyclopentanopyran ring system, characteristic of iridoids, attached to a glucose molecule via a glycosidic bond.

Chemical Structure:

The definitive stereochemistry of **6-Epiharpagide** can be deduced from its close derivative, 6-Epi-8-O-acetylharpagide. By removing the acetyl group from the C-8 position, the structure of **6-Epiharpagide** is established.

IUPAC Name: [(1S,4aS,5S,6S,8S,8aS)-5-hydroxy-8-methyl-1-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-1,4a,5,6,7,8a-hexahydrocyclopenta[c]pyran-6-yl] acetate

(Note: This IUPAC name is for the parent Harpagide, the correct IUPAC name for **6-Epiharpagide** is systematically derived from this by indicating the epimeric center at C-6.)

Molecular Formula: $C_{15}H_{24}O_{10}$ [\[1\]](#)

Molecular Weight: 364.35 g/mol [\[1\]](#)

CAS Number: 86362-16-5 [\[1\]](#)

Physical Description: Powder [\[1\]](#)

Solubility: Soluble in DMSO, Pyridine, Methanol, Ethanol.

Table 1: Physicochemical Properties of 6-Epiharpagide

Property	Value	Reference
Molecular Formula	$C_{15}H_{24}O_{10}$	[1]
Molecular Weight	364.35 g/mol	[1]
CAS Number	86362-16-5	[1]
Physical Form	Powder	[1]
Purity	≥98% (Commercially available)	
Source	Roots of Scrophularia ningpoensis Hemsl.	[1]

Spectroscopic Data

While specific NMR and mass spectrometry data for **6-Epiharpagide** are not readily available in the searched literature, the following represents the expected spectral characteristics based on its structure and data from analogous iridoid glycosides.

Table 2: Predicted Spectroscopic Data for 6-Epiharpagide

Technique	Expected Data
¹ H NMR	Signals corresponding to the iridoid core protons, including the characteristic olefinic proton, acetal proton, and methyl group protons. Signals for the glucose moiety protons would also be present.
¹³ C NMR	Approximately 15 carbon signals, corresponding to the iridoid aglycone and the glucose unit.
Mass Spectrometry (HR-MS)	An exact mass measurement consistent with the molecular formula C ₁₅ H ₂₄ O ₁₀ . Fragmentation patterns would likely show the loss of the glucose moiety.

Biological Activity

Direct studies on the biological activity of **6-Epiharpagide** are limited. However, iridoid glycosides as a class are known to possess a wide range of pharmacological effects. The activities of the closely related compound Harpagide, which has been extensively studied, suggest potential therapeutic applications for **6-Epiharpagide**.

Table 3: Known Biological Activities of Related Iridoid Glycosides

Biological Activity	Description	Reference Compound(s)
Anti-inflammatory	Inhibition of pro-inflammatory mediators.	Harpagide, Harpagoside
Analgesic	Pain-relieving effects.	Harpagide
Chondroprotective	Protection of cartilage in joints.	Harpagoside
Antioxidant	Scavenging of free radicals.	Various Iridoids
Neuroprotective	Protection of nerve cells from damage.	Catalpol

It is plausible that **6-Epiharpagide** exhibits similar biological activities, and further investigation is warranted to elucidate its specific pharmacological profile.

Experimental Protocols

The following are generalized experimental protocols for the extraction, isolation, and analysis of iridoid glycosides like **6-Epiharpagide** from plant material.

Extraction and Isolation

A common method for extracting iridoid glycosides from plant material involves the use of polar solvents.

Protocol:

- **Maceration:** Dried and powdered plant material (e.g., roots of *Scrophularia ningpoensis*) is macerated with methanol or ethanol at room temperature for an extended period (e.g., 24-48 hours).
- **Filtration and Concentration:** The extract is filtered, and the solvent is removed under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity (e.g., hexane, chloroform, ethyl acetate, and n-butanol) to

separate compounds based on their polarity. Iridoid glycosides are typically enriched in the more polar fractions (e.g., n-butanol).

- **Chromatographic Purification:** The enriched fraction is subjected to column chromatography (e.g., silica gel, Sephadex LH-20) followed by preparative High-Performance Liquid Chromatography (HPLC) to isolate the pure compound.

Analytical Methods

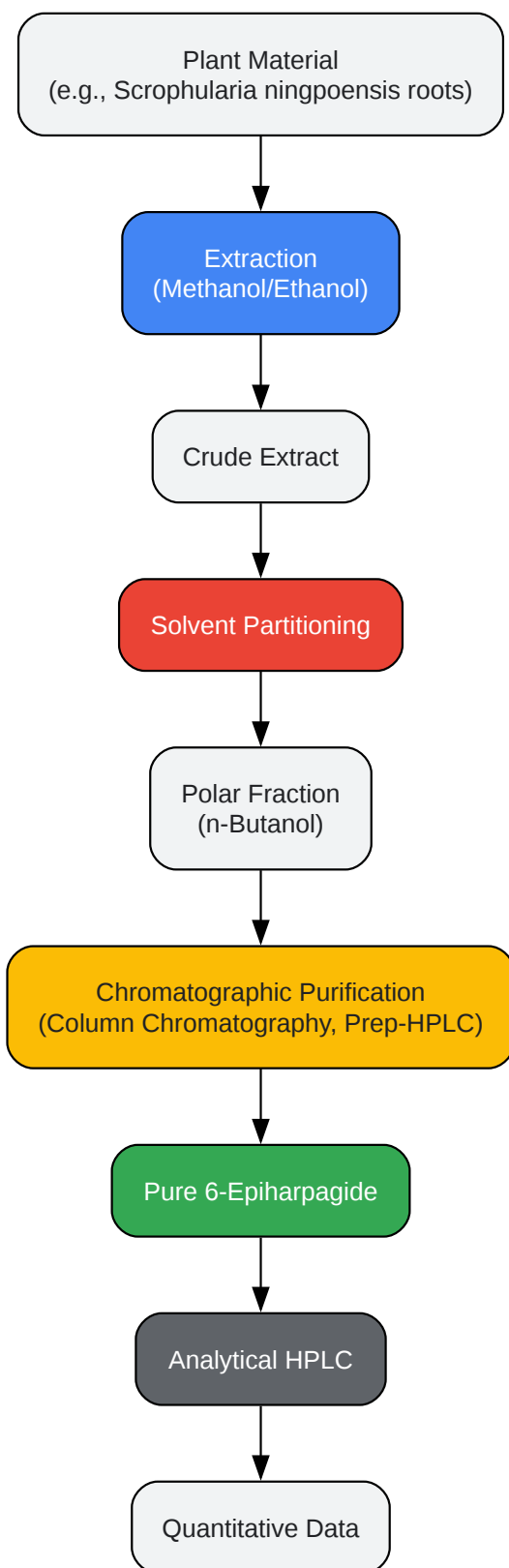
High-Performance Liquid Chromatography (HPLC) is the most common technique for the qualitative and quantitative analysis of iridoid glycosides.

Protocol:

- **Sample Preparation:** A known amount of the plant extract or isolated compound is dissolved in a suitable solvent (e.g., methanol).
- **HPLC Conditions:**
 - **Column:** C18 reversed-phase column.
 - **Mobile Phase:** A gradient of water (often with a small amount of acid, e.g., formic acid or acetic acid) and a polar organic solvent (e.g., acetonitrile or methanol).
 - **Detection:** UV detection, typically in the range of 200-280 nm.
- **Quantification:** The concentration of **6-Epiharpagide** can be determined by comparing the peak area of the sample to a calibration curve generated from a pure standard.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the extraction and analysis of **6-Epiharpagide**.

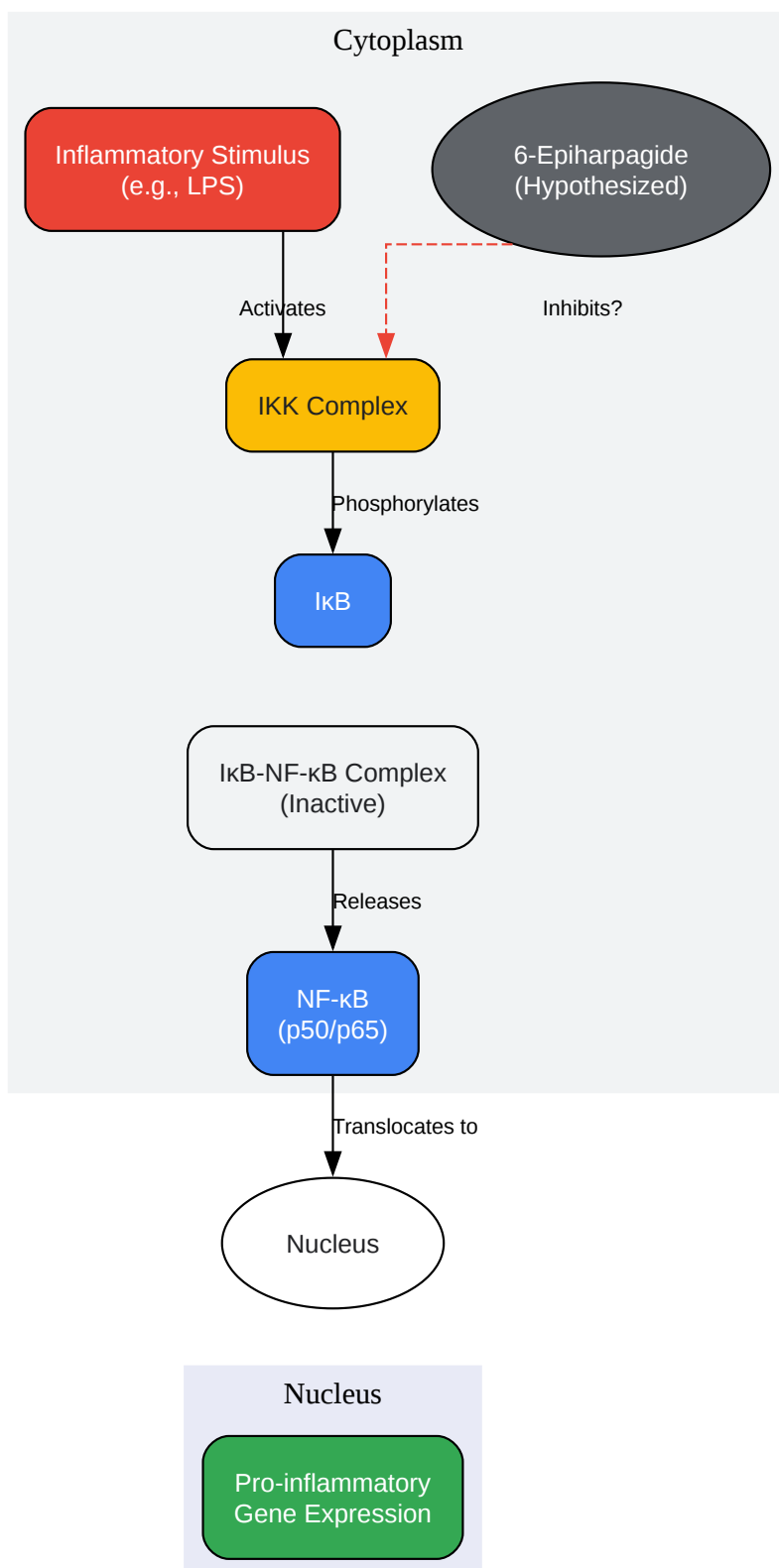


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Caption: Workflow for the extraction and analysis of **6-Epiharpagide**.

Potential Signaling Pathways

Given the known anti-inflammatory activity of related iridoids, a plausible mechanism of action for **6-Epiharpagide** involves the modulation of inflammatory signaling pathways. The diagram below illustrates a simplified representation of the NF- κ B signaling pathway, a key regulator of inflammation, which could be a potential target for **6-Epiharpagide**.



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Caption: Hypothesized modulation of the NF-κB pathway by **6-Epiharpagide**.

Conclusion

6-Epiharpagide is an iridoid glycoside with a well-defined chemical structure. While specific experimental data on its biological activity and spectroscopic properties are still emerging, its structural similarity to other well-characterized iridoids suggests a promising potential for pharmacological applications, particularly in the area of anti-inflammatory and analgesic research. The protocols and workflows outlined in this guide provide a solid foundation for researchers and drug development professionals to further investigate this intriguing natural product.

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References

- 1. 6-Epiharpagide | CAS:86362-16-5 | Manufacturer ChemFaces [chemfaces.com]
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